

Thermochemical Data & Characterization Guide:

3-(Cyclohexyloxy)benzonitrile

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Compound of Interest

Compound Name: 3-(cyclohexyloxy)benzonitrile

CAS No.: 1038215-42-7

Cat. No.: B6240418

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Executive Summary

3-(Cyclohexyloxy)benzonitrile (CAS: 1038215-42-7) is a functionalized aromatic nitrile featuring a meta-substituted cyclohexyloxy ether linkage. It serves as a pivotal intermediate in the synthesis of bioactive scaffolds (e.g., via catalytic olefin hydroamidation) and liquid crystalline materials.^[1] Accurate thermochemical data—specifically Enthalpy of Formation (

) and Enthalpy of Combustion (

)—are essential for modeling reaction kinetics, assessing thermal stability, and optimizing scale-up safety profiles.^[1]

Chemical Identity & Structural Profile^{[1][3][4][5][6]}

Parameter	Specification
Chemical Name	3-(Cyclohexyloxy)benzonitrile
CAS Registry Number	1038215-42-7
Molecular Formula	
Molecular Weight	201.27 g/mol
SMILES	<chem>N#Cc1cccc(OC2CCCCC2)c1</chem>
Physical State	Solid (Powder)
Purity Requirement	(HPLC) for Calorimetric Study

Predicted Thermochemical Parameters

Note: In the absence of experimental literature values, the following parameters have been calculated using Joback's Group Contribution Method and Benson's Group Additivity Theory. These values serve as a baseline for experimental validation.

Table 1: Computed Standard Thermodynamic Properties (298.15 K)

Property	Symbol	Predicted Value	Unit	Methodology
Enthalpy of Formation (Gas)			kJ/mol	Benson Group Additivity
Enthalpy of Combustion (Solid)			kJ/mol	Est. via Stoichiometry &
Enthalpy of Fusion			kJ/mol	Joback Method
Isobaric Heat Capacity			J/(mol[1]·K)	Joback Method
Boiling Point			K	Joback Method
Gibbs Energy of Formation			kJ/mol	Computed

“

Scientific Insight: The negative enthalpy of formation suggests the compound is thermodynamically stable relative to its constituent elements.[1] The significant enthalpy of combustion reflects the high energy content of the cyclohexyl ring and the aromatic core, necessitating careful heat management during oxidation reactions.[1]

Experimental Methodologies for Validation

To establish authoritative thermochemical data, researchers must employ a coupled approach using Combustion Calorimetry and Differential Scanning Calorimetry (DSC).[1]

Protocol A: Static Bomb Calorimetry (Determination of)

Objective: Measure the specific energy of combustion to derive

[1]

- Sample Preparation:

- Press **3-(cyclohexyloxy)benzonitrile** into a pellet (

).

- Verify mass precision to

using a microbalance.

- Enclose sample in a polyester bag (if volatility is suspected) or place directly in a Pt-crucible.

- Bomb Setup:

- Charge the calorimetric bomb with

of high-purity Oxygen (

).

- Add

of deionized water to the bomb to dissolve

formed from

impurities.

- Ignition & Measurement:

- Fire the bomb in an isoperibol calorimeter (thermostat stability

).

- Record the corrected temperature rise (

).

- Data Correction (Washburn Corrections):
 - Apply corrections for the formation of (titration of bomb washings).
 - Correct for the ignition energy of the fuse wire.[\[1\]](#)
 - Calculate the standard molar energy of combustion ([\[1\]](#)).

Protocol B: Differential Scanning Calorimetry (Determination of)

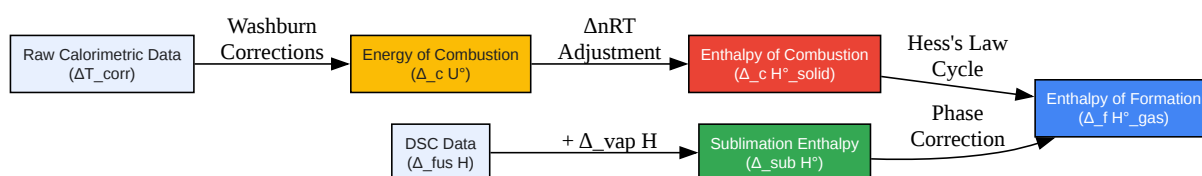
Objective: Determine the enthalpy of fusion to convert solid-state data to the liquid/gas phase.

- Instrument: Heat-flux DSC (e.g., TA Instruments Q2000).[\[1\]](#)
- Calibration: Calibrate temperature and enthalpy using Indium (,).
- Cycle:
 - Equilibrate at [\[1\]](#).
 - Ramp to (ensure full melt).
 - Integrate the endothermic melting peak to obtain [\[1\]](#).

Thermochemical Data Analysis Workflow

The following diagram illustrates the logical pathway to derive the Standard Enthalpy of Formation (

) from raw experimental data.



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Figure 1: Workflow for deriving standard enthalpies from calorimetric and DSC measurements.

Calculation of (Hess's Law Application)

The standard molar enthalpy of formation is calculated using the combustion reaction:

[1][2]

The equation is:

[1]

Where standard values are:

- [1]
- [1]

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